

2-(5-Methylisoxazol-3-yl)acetonitrile molecular weight

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Compound of Interest

Compound Name: 2-(5-Methylisoxazol-3-yl)acetonitrile

Cat. No.: B1365769

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An In-Depth Technical Guide to 2-(5-Methylisoxazol-3-yl)acetonitrile

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-(5-Methylisoxazol-3-yl)acetonitrile**, including its molecular weight and other key data points. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Properties and Data

2-(5-Methylisoxazol-3-yl)acetonitrile is a heterocyclic compound incorporating both an isoxazole ring and a nitrile functional group. Its chemical structure and properties make it a compound of interest in medicinal chemistry and organic synthesis.

Quantitative Data Summary

The key physicochemical properties of **2-(5-Methylisoxazol-3-yl)acetonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ N ₂ O	[1][2]
Molecular Weight	122.12 g/mol	[1][2][3]
CAS Number	35166-41-7	[2][4]
Appearance	Solid	[1]
Melting Point	36-39 °C	[2]
Boiling Point	264.1 ± 25.0 °C (Predicted)	[2]
Density	1.131 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	-4.05 ± 0.12 (Predicted)	[2]
Synonyms	(5-methyl-3-isoxazolyl)acetonitrile, 2-(5-methyl-1,2-oxazol-3-yl)acetonitrile, 5-methyl-3-isoxazoleacetonitrile	[1][2]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(5-Methylisoxazol-3-yl)acetonitrile** is not readily available in the provided search results, a plausible synthetic route can be conceptualized based on established isoxazole synthesis methodologies. A common method for forming the isoxazole ring is the reaction of a β-diketone or a related precursor with hydroxylamine.

Representative Synthesis of a Substituted Isoxazole

The following protocol outlines the general steps involved in the synthesis of a substituted isoxazole, which can be adapted for the synthesis of **2-(5-Methylisoxazol-3-yl)acetonitrile**.

Objective: To synthesize a 3,5-disubstituted isoxazole ring structure.

Materials:

- A suitable β -dicarbonyl compound (e.g., a 1,3-diketone or a β -keto ester).
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$).
- A base (e.g., sodium hydroxide, potassium carbonate).
- A suitable solvent (e.g., ethanol, water).

Procedure:

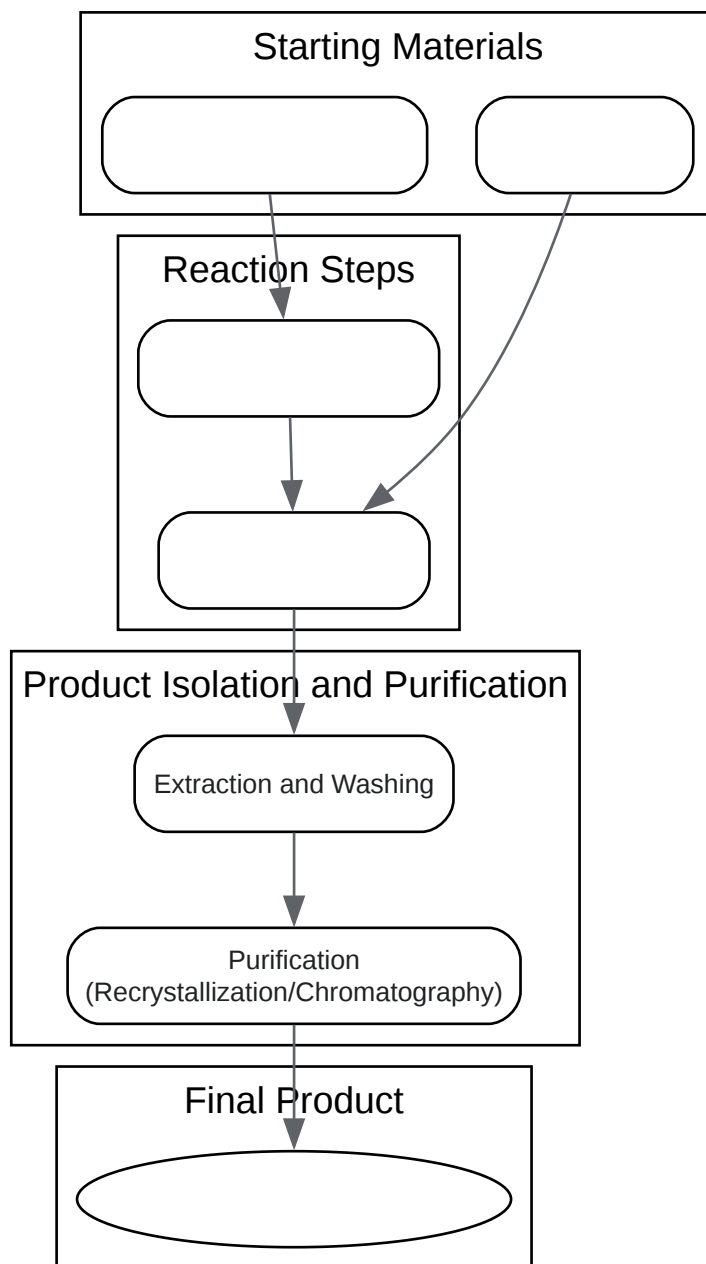
- **Preparation of the Reaction Mixture:** The β -dicarbonyl starting material is dissolved in a suitable solvent, such as ethanol.
- **Addition of Hydroxylamine:** An aqueous solution of hydroxylamine hydrochloride and a base (to liberate the free hydroxylamine) is prepared.
- **Reaction:** The hydroxylamine solution is added to the solution of the β -dicarbonyl compound. The reaction mixture is then typically heated under reflux for several hours to facilitate the condensation and cyclization reaction.
- **Work-up and Purification:** After the reaction is complete, the mixture is cooled, and the product is isolated. This may involve extraction with an organic solvent, followed by washing and drying. The crude product is then purified, typically by recrystallization or column chromatography, to yield the final isoxazole derivative.

Visualizations

Logical Workflow for Isoxazole Synthesis

The following diagram illustrates a generalized workflow for the synthesis of a 3,5-disubstituted isoxazole from a β -dicarbonyl precursor and hydroxylamine.

Generalized Synthesis of a 3,5-Disubstituted Isoxazole



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Caption: A flowchart illustrating the key stages in the synthesis of a 3,5-disubstituted isoxazole.

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